

Application Notes and Protocols for In Vivo Administration of MT-1207

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For Researchers, Scientists, and Drug Development Professionals

Introduction

MT-1207 is a novel, orally active, multi-target antihypertensive agent currently under clinical investigation.[1][2][3] Its chemical name is 3-(4-(4-(1H-benzotriazole-1-yl)butyl)piperazine-1-yl) benzisothiazole hydrochloride.[2][3] Preclinical and clinical studies have demonstrated its efficacy in lowering blood pressure. These application notes provide detailed protocols for the preparation and in vivo administration of MT-1207 in animal models based on available research.

Mechanism of Action

MT-1207 exhibits its antihypertensive effects through a multi-target mechanism, primarily by acting as a potent antagonist at the following receptors:

- α1-Adrenergic Receptors (α1A, α1B, α1D): Inhibition of these receptors in vascular smooth muscle leads to vasodilation and a subsequent reduction in blood pressure.
- Serotonin 5-HT2A Receptors: Blockade of these receptors also contributes to vasodilation.
- Calcium Channels: MT-1207 also demonstrates calcium channel blocking activity, further promoting smooth muscle relaxation and lowering blood pressure.[1]

This multi-faceted approach allows for effective blood pressure control.



Data Presentation: In Vivo Dosages

The following table summarizes the dosages of **MT-1207** used in preclinical animal studies and human clinical trials.

Species	Study Type	Route of Administration	Dosage	Reference
Spontaneously Hypertensive Rats (SHR)	Single Dose	Intragastric (ig)	1.25 - 20 mg/kg	[2]
Spontaneously Hypertensive Rats (SHR)	Multiple Dose	Intragastric (ig)	5 mg/kg/day (for 7 days)	[2]
Spontaneously Hypertensive Rats (SHR)	Long-term	Intragastric (ig)	10 mg/kg/day (for 4 months)	[2]
Two-Kidney One- Clip (2K1C) Dogs	Single Dose	Intragastric (ig)	0.25 - 6 mg/kg	[2]
Two-Kidney One- Clip (2K1C) Dogs	Multiple Dose	Intragastric (ig)	2 mg/kg/day (for 7 days)	[2]
Healthy Human Subjects	Single Ascending Dose	Oral	5 - 40 mg	[1]

Experimental Protocols

Protocol 1: Preparation of MT-1207 for Oral Administration in Rodents

This protocol details the preparation of a solution or suspension of **MT-1207** for oral gavage in rats.

Materials:



- MT-1207 hydrochloride powder
- Sterile, purified water (e.g., Water for Injection, USP)
- 0.5% (w/v) Methylcellulose in sterile water (optional, as a suspending agent)
- Sterile glass vials or centrifuge tubes
- Vortex mixer
- Magnetic stirrer and stir bar (optional)
- Analytical balance
- Spatula
- Appropriate personal protective equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Calculate the required amount of MT-1207: Based on the desired dose (mg/kg), the body
 weight of the animals, and the dosing volume (typically 5-10 mL/kg for rats), calculate the
 total mass of MT-1207 hydrochloride needed.
- Weigh the MT-1207: Accurately weigh the calculated amount of MT-1207 hydrochloride powder using an analytical balance.
- Vehicle Selection and Preparation:
 - For a solution: As MT-1207 is a hydrochloride salt, it is likely to be soluble in water. Initially, attempt to dissolve the weighed MT-1207 in a small volume of sterile water.
 - For a suspension: If MT-1207 does not fully dissolve in water at the desired concentration,
 a suspension can be prepared using 0.5% methylcellulose as the vehicle.
- Dissolution/Suspension:



- Solution: Transfer the weighed MT-1207 to a sterile vial. Add the calculated volume of sterile water. Vortex vigorously until the compound is completely dissolved. If necessary, use a magnetic stirrer at room temperature.
- Suspension: If preparing a suspension, add the weighed MT-1207 to a sterile vial. Add a small amount of the 0.5% methylcellulose solution to create a paste. Gradually add the remaining volume of the 0.5% methylcellulose solution while continuously vortexing to ensure a uniform suspension.
- Final Volume Adjustment: Adjust the final volume with the chosen vehicle to achieve the target concentration.
- Storage: Store the prepared solution or suspension in a clearly labeled, sealed sterile container. It is recommended to prepare fresh solutions/suspensions daily. If short-term storage is necessary, store at 2-8°C and protect from light. Before each use, ensure the solution is clear or the suspension is uniformly redispersed by vortexing.

Protocol 2: In Vivo Administration of MT-1207 by Oral Gavage in Rodents

This protocol describes the procedure for administering the prepared **MT-1207** formulation to rats via oral gavage.

Materials:

- Prepared MT-1207 solution or suspension
- Appropriately sized oral gavage needles (stainless steel or flexible plastic)
- Syringes (1 mL or 3 mL, depending on the dosing volume)
- Animal scale
- Restraining device (optional)

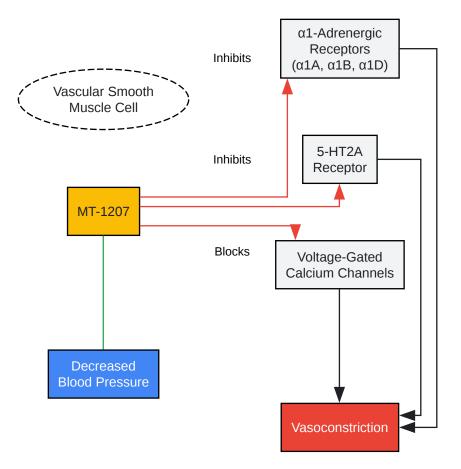
Procedure:



- Animal Preparation: Acclimatize the animals to the experimental conditions. Weigh each animal immediately before dosing to accurately calculate the volume of the formulation to be administered.
- Dose Calculation: Calculate the precise volume of the MT-1207 formulation for each animal based on its body weight and the target dose.
- Syringe Preparation: Draw the calculated volume of the MT-1207 solution/suspension into a
 syringe fitted with an appropriately sized gavage needle. Ensure there are no air bubbles in
 the syringe. If using a suspension, vortex it immediately before drawing it into the syringe to
 ensure uniformity.
- Animal Restraint: Gently but firmly restrain the animal. Proper restraint is crucial to prevent injury to the animal and the researcher.
- Gavage Needle Insertion:
 - Measure the gavage needle against the animal to determine the correct insertion depth (from the tip of the nose to the last rib).
 - Gently insert the gavage needle into the mouth, passing it over the tongue and down the esophagus. The needle should pass smoothly without resistance. Do not force the needle.
 If resistance is met, withdraw and reinsert.
- Administration: Once the needle is correctly positioned in the stomach, slowly administer the contents of the syringe.
- Post-Administration Monitoring: After administration, return the animal to its cage and monitor it for any signs of distress, such as difficulty breathing or changes in behavior.

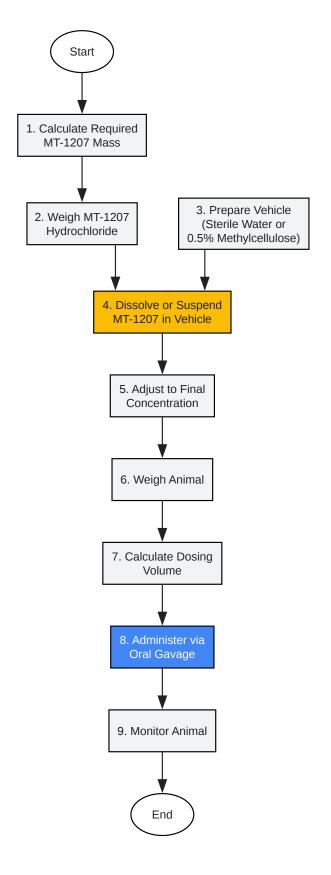
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